

# BFH772: Application in Dermatology, Not Oncology

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## Compound of Interest

Compound Name: BFH772

Cat. No.: B1666941

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Extensive research indicates that **BFH772** is a compound investigated for the treatment of rosacea, a dermatological condition, and is not associated with cancer treatment or combination chemotherapy regimens. Clinical trial information and drug databases consistently point to its development in the context of dermatology.

A key piece of evidence is the clinical trial identifier NCT01449591, which evaluates the "Safety, Tolerability and Efficacy of **BFH772** in Rosacea Patients"[1]. Further searches for **BFH772** in connection with oncology, cancer research, or chemotherapy have yielded no relevant results, reinforcing its classification as a non-oncology drug.

Therefore, the creation of detailed Application Notes and Protocols for **BFH772** in combination with chemotherapy agents, as requested, is not feasible. The core requirements of the request, including data on synergistic effects with chemotherapeutics, experimental protocols for cancer-related assays, and signaling pathways in cancer cells, cannot be fulfilled as there is no scientific literature to support such applications.

It is likely that the drug name "**BFH772**" was provided in error. Researchers, scientists, and drug development professionals seeking information on combination therapies in oncology should verify the specific drug of interest. Once the correct compound name is identified, a comprehensive and accurate set of application notes and protocols can be developed.

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## References

- 1. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
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